

# Methyl benzofuran-6-carboxylate IUPAC name and structure

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## A Technical Guide to Methyl Benzofuran-6-carboxylate

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This document provides a comprehensive technical overview of **methyl benzofuran-6-carboxylate**, a key intermediate in pharmaceutical and organic synthesis. It details the compound's chemical identity, physicochemical properties, and a detailed experimental protocol for its synthesis.

## IUPAC Name and Chemical Structure

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is methyl 1-benzofuran-6-carboxylate<sup>[1]</sup>.

Caption: 2D structure of methyl 1-benzofuran-6-carboxylate.

## Physicochemical and Spectroscopic Data

The following table summarizes key quantitative data for **methyl benzofuran-6-carboxylate**.

Property	Value	Reference
Identifiers		
CAS Number	588703-29-1	[1]
PubChem CID	22481705	[1]
Chemical Formula	C <sub>10</sub> H <sub>8</sub> O <sub>3</sub>	[2]
Molecular Weight	176.17 g/mol	[2]
Physical Properties		
Boiling Point	257.7 ± 13.0 °C (Predicted)	[2]
Density	1.25 ± 0.1 g/cm <sup>3</sup> (Predicted)	[2]
Storage Temperature	2-8°C	[2]
Spectroscopic Data		
<sup>1</sup> H NMR	Specific experimental data not publicly available. Expected signals include aromatic protons, furan ring protons, and a methyl singlet for the ester group.	
<sup>13</sup> C NMR	Specific experimental data not publicly available. Expected signals would include aromatic carbons, furan carbons, and carbons of the ester group (carbonyl and methoxy).	
Infrared (IR)	Specific experimental data not publicly available. Expected characteristic peaks include C=O stretch (ester) around 1715-1730 cm <sup>-1</sup> , aromatic C=C stretches around 1600-	

1450  $\text{cm}^{-1}$ , and C-O stretches  
between 1300-1000  $\text{cm}^{-1}$ .[\[3\]](#)[\[4\]](#)

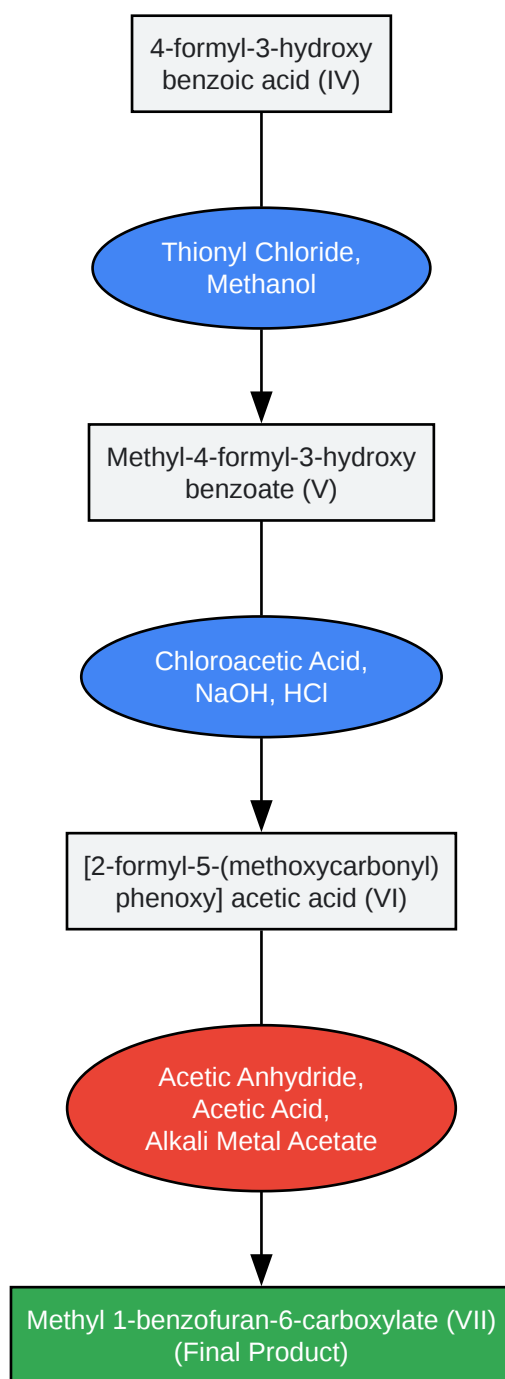
Mass Spectrometry

Specific experimental data not  
publicly available. The  
molecular ion peak ( $M^+$ ) would  
be expected at  $m/z = 176$ .

## Experimental Synthesis Protocol

A known method for the preparation of methyl 1-benzofuran-6-carboxylate involves a multi-step process starting from 4-formyl-3-hydroxy benzoic acid[\[5\]](#).

## Synthesis Workflow



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Caption: Workflow for the synthesis of methyl 1-benzofuran-6-carboxylate.

## Detailed Methodology

The synthesis is a three-step process as outlined below[5].

### Step 1: Synthesis of Methyl-4-formyl-3-hydroxy benzoate (V)

- To a solution of 4-formyl-3-hydroxy benzoic acid (IV) in methanol, add thionyl chloride.
- The reaction proceeds to convert the carboxylic acid to its methyl ester, yielding methyl-4-formyl-3-hydroxy benzoate (V).
- The product is isolated following standard workup procedures, such as extraction with ethyl acetate and evaporation of the solvent under reduced pressure[5].

### Step 2: Synthesis of [2-formyl-5-(methoxycarbonyl) phenoxy] acetic acid (VI)

- React the intermediate (V) with chloroacetic acid in the presence of an aqueous alkali (e.g., sodium hydroxide).
- After the reaction is complete, acidify the mixture with concentrated hydrochloric acid to a pH of 2-3 and cool to 20°C[5].
- The precipitated product, [2-formyl-5-(methoxycarbonyl) phenoxy] acetic acid (VI), is collected by filtration and washed with water[5].

### Step 3: Synthesis of Methyl 1-benzofuran-6-carboxylate (VII)

- The intermediate (VI) is reacted with a mixture of acetic anhydride, acetic acid, and an anhydrous alkali metal acetate (e.g., sodium acetate)[5].
- This reaction facilitates an intramolecular cyclization to form the benzofuran ring system.
- The final product, methyl 1-benzofuran-6-carboxylate (VII), is then purified from the reaction mixture[5].

## Applications

**Methyl benzofuran-6-carboxylate** serves as a versatile building block and key intermediate in several fields:

- **Pharmaceutical Research:** It is utilized in the synthesis of more complex molecules for the development of potential anti-cancer and anti-inflammatory drugs[2].

- Organic Synthesis: Its structure is a valuable scaffold for creating novel chemical entities with diverse applications[2].
- Fragrance and Flavoring Industry: The compound is sometimes employed in the production of fragrances and flavorings[2].

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